

Personal protective equipment for handling 4-Bromo-1-pentene

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Compound of Interest

Compound Name: 4-Bromo-1-pentene

Cat. No.: B1655104

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Essential Safety and Handling Guide for 4-Bromo-1-pentene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Bromo-1-pentene** (CAS No: 1119-51-3). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Core Hazards: **4-Bromo-1-pentene** is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.^[1] It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

Personal Protective Equipment (PPE)

To minimize exposure risks, the following personal protective equipment is mandatory when handling **4-Bromo-1-pentene**.

PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Safety Goggles & Face Shield	Tight-sealing safety goggles are required.[2] A face shield should be worn when there is a risk of splashing.[2] Contact lenses should not be worn.[3]
Hand Protection	Chemical-resistant gloves	Neoprene or nitrile rubber gloves are recommended.[3] Always inspect gloves for damage before use and change them immediately if contaminated.
Body Protection	Laboratory Coat	Wear suitable protective clothing, such as a flame-resistant or 100% cotton lab coat, to prevent skin contact. [3]
Respiratory Protection	NIOSH-certified organic vapor respirator	To be used where inhalation exposure may occur.[3] All handling should ideally be conducted within a chemical fume hood to minimize vapor inhalation.[4]

Physical and Chemical Properties

A summary of the key quantitative data for **4-Bromo-1-pentene** is provided below for easy reference.

Property	Value
Molecular Formula	C ₅ H ₉ Br
Molecular Weight	149.03 g/mol [5]
Boiling Point	126 - 127 °C / 258.8 - 260.6 °F[1]
Flash Point	30 °C / 86 °F[1]
Density	0.641 g/cm ³ at 25 °C

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is critical for the safe handling of **4-Bromo-1-pentene**.

1. Preparation and Engineering Controls:

- Review Safety Data Sheet (SDS): Before starting any work, thoroughly review the SDS for **4-Bromo-1-pentene**.
- Fume Hood: Ensure a chemical fume hood is operational and perform all manipulations within it.[4]
- Emergency Equipment: Confirm that an eyewash station and safety shower are readily accessible.[2][3]

2. Handling the Compound:

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[2][3]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[2][6] Use only non-sparking tools.[2][3]
- Transfers: When transferring the liquid, do so carefully to avoid splashing and the generation of vapors.

- Avoid Contact: Prevent the chemical from coming into contact with skin, eyes, and clothing.
[\[3\]](#)

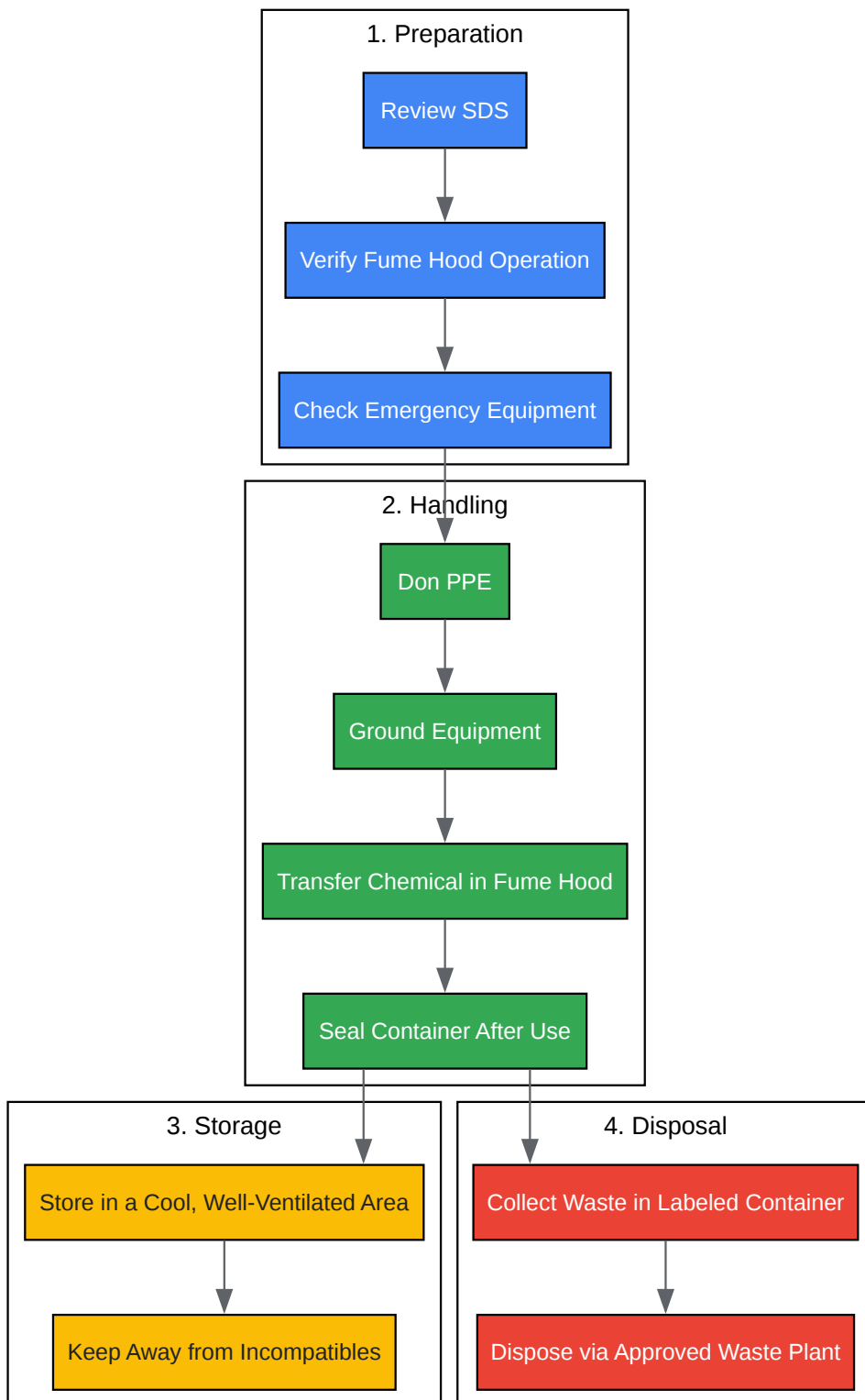
3. Storage:

- Container: Keep the container tightly closed in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.[\[1\]](#)[\[2\]](#)
- Storage Conditions: The material may darken during storage and should be kept in a refrigerator suitable for flammable materials.[\[1\]](#)[\[2\]](#)

4. In Case of a Spill:

- Evacuate: Evacuate the area and remove all ignition sources.[\[2\]](#)[\[6\]](#)
- Containment: Contain the spill with an inert absorbent material such as sand, silica gel, or vermiculite.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- Cleanup: Use spark-proof tools to collect the absorbed material and place it in a suitable, sealed container for disposal.[\[2\]](#)[\[6\]](#)

Workflow for Safe Handling of 4-Bromo-1-pentene

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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Email: info@benchchem.com